

D-Mannonic acid-1,4-lactone basic properties

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Compound of Interest

Compound Name: *D-Mannonic acid-1,4-lactone*

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An In-Depth Technical Guide to the Core Properties of **D-Mannonic acid-1,4-lactone**

Introduction

D-Mannonic acid-1,4-lactone, a cyclic ester derived from D-mannose, is a carbohydrate of significant interest across various scientific and industrial domains, including pharmaceuticals, biotechnology, and food science.[1][2][3] Its role as a biochemical reagent and an intermediate in the synthesis of more complex, biologically active molecules necessitates a thorough understanding of its fundamental properties.[1][4] This document provides a comprehensive technical overview of the core physicochemical properties, biological activities, and synthesis of **D-Mannonic acid-1,4-lactone**, tailored for researchers, scientists, and professionals in drug development.

General Information

D-Mannonic acid-1,4-lactone, also known as D-mannono-gamma-lactone, is the intramolecular ester of D-mannonic acid.[1] The formation of this five-membered gamma-lactone ring occurs through a thermodynamically favorable intramolecular cyclization, where the hydroxyl group at carbon-4 attacks the carboxyl carbon.[1] The equilibrium between the open-chain D-mannonic acid and the lactone form is pH-dependent, with the lactone being the predominant form in neutral to slightly acidic conditions.[1][5]

Identifier	Value	Reference(s)
CAS Number	26301-79-1	[1][6][7]
IUPAC Name	(3S,4R,5R)-5-[(1R)-1,2-dihydroxyethyl]-3,4-dihydroxyoxolan-2-one	[1][7][8]
Molecular Formula	C ₆ H ₁₀ O ₆	[1][6][7]
Synonyms	D-Mannono-γ-lactone, Mannonic acid 1,4-lactone, (D)-isomer of mannonic acid 1,4-lactone	[1][9]

Physicochemical Properties

The physical and chemical characteristics of **D-Mannonic acid-1,4-lactone** are crucial for its handling, formulation, and application in research and development. It typically appears as a white crystalline solid or powder.[2][3][8]

Physical Properties

A summary of the key physical properties is presented in the table below. Note that some values may vary slightly between different suppliers and measurement conditions.

Property	Value	Reference(s)
Molecular Weight	178.14 g/mol	[1][6][7]
Melting Point	150-153 °C	[6][8]
Appearance	White Crystalline Solid/Powder	[2][8]
Solubility	Soluble in Water and DMSO. [8] Described as having "within almost transparency" solubility in H ₂ O.[9]	
Optical Rotation	[α] ²⁰ D = +50° to +54° (c=3 in H ₂ O)	[2]

Chemical Properties

Property	Value / Description	Reference(s)
Stability	Stable under dry conditions. [10] Readily hydrolyzes in the presence of water or acid to form D-mannonic acid.[3][10] Recommended storage is at room temperature or between 10°C - 25°C, protected from light and under an inert gas like nitrogen.[2][6]	
Reactivity	Hydrolysis: The lactone ring can be opened via hydrolysis to yield D-mannonic acid.[1] Reduction: Can be reduced to D-mannitol using agents like sodium borohydride.[1] Oxidation: Can be further oxidized to produce mannonic acid.[11]	
XLogP3	-2.0	[7][9]

Biological Activity and Applications

D-Mannonic acid-1,4-lactone exhibits several biological activities and has applications in various fields.

- **Enzyme Inhibition:** It is known to be an inhibitor of the enzyme β -galactosidase from *Escherichia coli*.^{[1][12]} This inhibitory action is attributed to its structural similarity to the enzyme's substrate, allowing it to bind to the active site.^[13]
- **Carbohydrate Chemistry:** It serves as a valuable starting material for the synthesis of more complex carbohydrates and for studying carbohydrate-protein interactions.^[1]
- **Metabolic Pathways:** As a derivative of D-mannose, it is involved in carbohydrate metabolism.^[1] While not a direct intermediate, mannose derivatives are central to the biosynthesis of ascorbic acid (Vitamin C) in plants.
- **Prebiotic Effects:** Some studies suggest it may act as a substrate for beneficial gut microbiota.^{[1][10]}
- **Antioxidant Activity:** Compounds derived from D-mannono-1,4-lactone have shown potential in scavenging free radicals.^[1]
- **Industrial Applications:** It has been explored for use in the food industry as a sweetener or flavor enhancer, in pharmaceuticals as a stabilizer or excipient, and in cosmetics for its moisturizing properties.^{[1][2]}

Experimental Protocols

Detailed, standardized protocols for many experiments involving **D-Mannonic acid-1,4-lactone** are not always explicitly published. However, established methodologies can be adapted.

Synthesis of D-Mannonic acid-1,4-lactone via Oxidation of D-Mannose

This protocol is based on the classical method of oxidizing D-mannose using bromine water.^{[1][11]}

Objective: To synthesize **D-Mannonic acid-1,4-lactone** from D-mannose.

Materials:

- D-mannose
- Bromine water ($\text{Br}_2/\text{H}_2\text{O}$)
- Sodium bicarbonate (NaHCO_3) or other suitable base for pH control
- Deionized water
- Reaction vessel with stirring capability
- pH meter
- Heating mantle or water bath

Procedure:

- Dissolve D-mannose in deionized water in the reaction vessel.
- Slowly add bromine water to the D-mannose solution while stirring continuously. The reaction is an oxidation of the aldehyde group of D-mannose to a carboxylic acid.
- Maintain the reaction mixture at a controlled pH, typically acidic (pH 2-3), by carefully adding a base like sodium bicarbonate to neutralize the HBr formed during the reaction.[\[11\]](#)
- Monitor the reaction progress using a suitable analytical technique (e.g., TLC or HPLC).
- Once the oxidation to D-mannonic acid is complete, the solution is heated (e.g., 60-80°C) to promote the intramolecular cyclization (lactonization) to form **D-Mannonic acid-1,4-lactone**.[\[11\]](#)
- The product can then be isolated and purified from the reaction mixture, typically through crystallization.

Stability Analysis by HPLC

This protocol outlines a general procedure to evaluate the stability of **D-Mannonic acid-1,4-lactone** in aqueous solutions at different pH values by monitoring its hydrolysis.[3]

Objective: To determine the rate of hydrolysis of **D-Mannonic acid-1,4-lactone** at various pH values.

Materials:

- **D-Mannonic acid-1,4-lactone**
- Aqueous buffers of desired pH values (e.g., 3, 5, 7, 9)
- Thermostatically controlled incubator or water bath
- HPLC system with a suitable column (e.g., C18) and detector (e.g., Refractive Index or UV)
- Volumetric flasks, pipettes, and autosampler vials

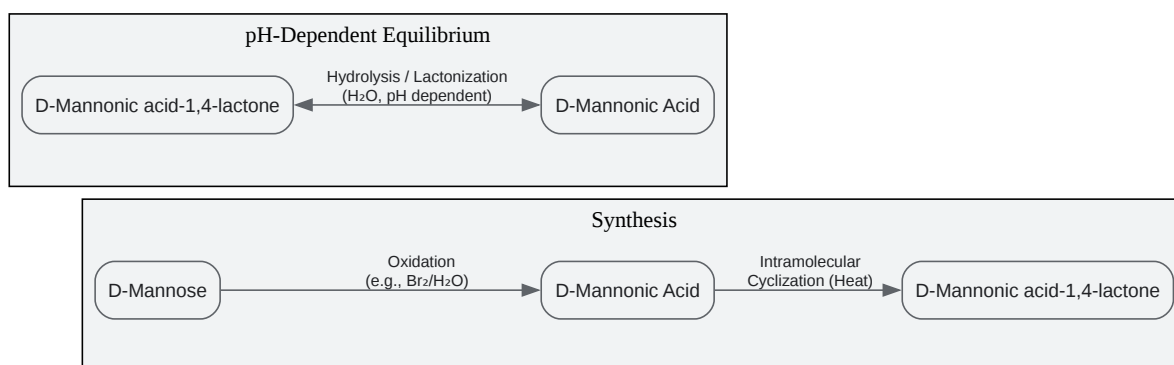
Procedure:

- Prepare a stock solution of **D-Mannonic acid-1,4-lactone** in deionized water.
- Prepare reaction solutions by diluting the stock solution into the different pH buffers to a known initial concentration.
- Incubate the reaction solutions at a constant temperature (e.g., 25°C or 37°C).
- At predetermined time intervals (e.g., 0, 1, 2, 4, 8, 24 hours), withdraw an aliquot from each solution.
- Immediately analyze the concentration of the remaining **D-Mannonic acid-1,4-lactone** in each sample using a validated, stability-indicating HPLC method. The method must be able to resolve the lactone from its hydrolysis product, D-mannonic acid.[3]
- Plot the concentration of **D-Mannonic acid-1,4-lactone** versus time for each pH to determine the hydrolysis kinetics.

Visualizations

Synthesis and Hydrolysis

The following diagrams illustrate the chemical synthesis of **D-Mannonic acid-1,4-lactone** from D-mannose and its pH-dependent equilibrium with D-mannonic acid.

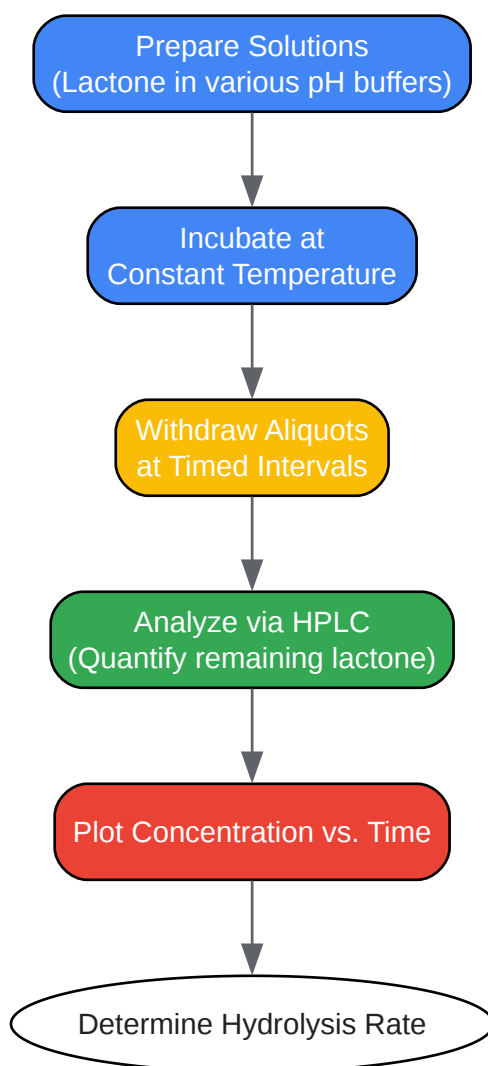


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Synthesis from D-Mannose and its aqueous equilibrium.

Experimental Workflow for Stability Analysis

This diagram outlines the key steps in determining the stability of **D-Mannonic acid-1,4-lactone** via HPLC analysis.



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Workflow for HPLC-based stability analysis.

Role in Ascorbic Acid Precursor Pathway

D-mannose derivatives are crucial precursors in the biosynthesis of L-ascorbic acid (Vitamin C) in plants. This simplified diagram illustrates the central role of mannose in this pathway.

Simplified plant ascorbic acid biosynthesis pathway.

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